

# Stability and Storage of 1-(Benzylxy)-3-ethynylbenzene: A Technical Guide

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## Compound of Interest

Compound Name: 1-(Benzylxy)-3-ethynylbenzene

Cat. No.: B163511

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This technical guide provides a comprehensive overview of the stability and storage of **1-(Benzylxy)-3-ethynylbenzene**, a key intermediate in various synthetic applications, including drug discovery. This document outlines the known stability profile, recommended storage conditions, potential degradation pathways, and detailed experimental protocols for stability assessment.

## Chemical and Physical Properties

**1-(Benzylxy)-3-ethynylbenzene** is a flammable liquid that requires careful handling and storage. It is known to be a skin and eye irritant and is classified as a potential carcinogen. The compound is sensitive to moisture and should be stored accordingly.

Property	Value	Source
Molecular Formula	C <sub>15</sub> H <sub>12</sub> O	ChemScene
Molecular Weight	208.26 g/mol	ChemScene
Appearance	Not specified, likely a liquid	General Chemical Knowledge
Storage Temperature	2-8 °C	Sigma-Aldrich, ChemScene
Key Hazards	Flammable, Skin/Eye Irritant, Potential Carcinogen	Sigma-Aldrich
Moisture Sensitivity	Yes	Sigma-Aldrich

## Stability Profile and Recommended Storage

Proper storage of **1-(Benzyoxy)-3-ethynylbenzene** is crucial to maintain its purity and prevent degradation. The compound is chemically stable under standard ambient conditions for short periods, but for long-term storage, specific conditions are recommended.

### Key Storage Recommendations:

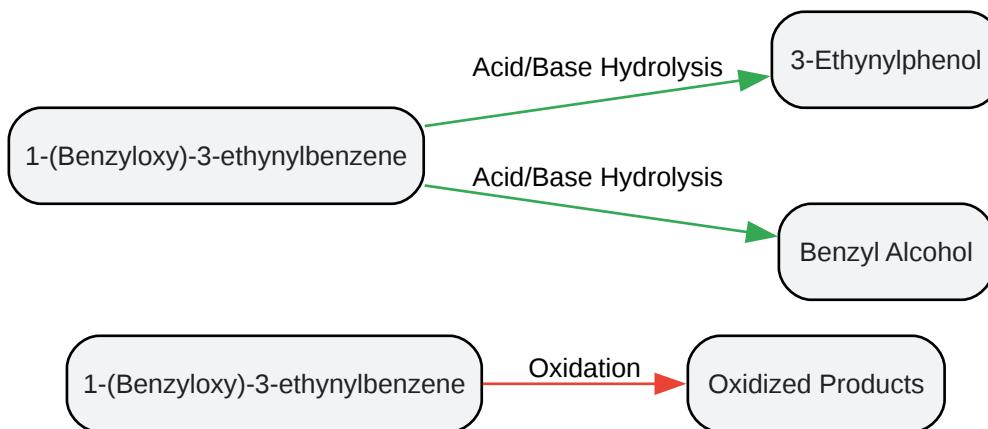
- Temperature: The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[2\]](#)
- Atmosphere: Store in a dry and well-ventilated place.[\[1\]](#) Due to its moisture sensitivity, storage under an inert atmosphere (e.g., argon or nitrogen) is advisable.
- Container: Keep the container tightly closed to prevent moisture ingress and potential oxidation.[\[1\]](#)
- Light: While specific photostability data is not available, it is good practice to store the compound protected from light to prevent potential photodegradation.
- Incompatibilities: Avoid contact with strong acids and oxidizing agents.[\[1\]](#) The compound can form explosive mixtures with air upon intense warming.[\[1\]](#)

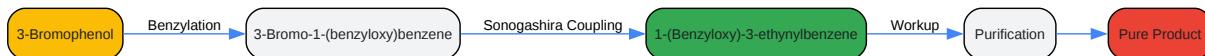
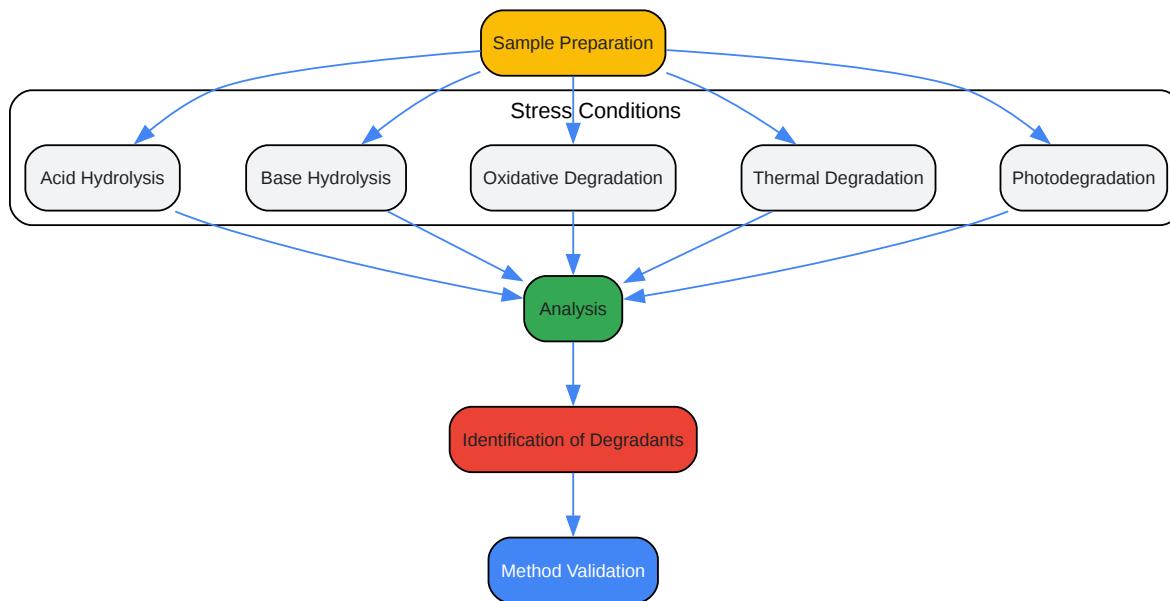
## Potential Degradation Pathways

While specific degradation studies for **1-(BenzylOxy)-3-ethynylbenzene** are not readily available in the public domain, potential degradation pathways can be inferred based on the functional groups present in the molecule: the benzyl group and the ethynyl group.

## Hydrolysis of the Benzyl Ether Linkage

Under acidic or basic conditions, the benzyl ether linkage is susceptible to hydrolysis. This would lead to the formation of 3-ethynylphenol and benzyl alcohol.





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## References

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